

A Comprehensive Technical Guide to Ammonium Benzoate

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Compound of Interest

Compound Name: Benzoic acid ammonium salt

Cat. No.: B157300

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This technical guide provides an in-depth overview of the core physicochemical properties of ammonium benzoate, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

Ammonium benzoate is the ammonium salt of benzoic acid, presenting as a white, crystalline solid.^{[1][2]} It is formed from the reaction of benzoic acid with ammonia.^[1] This compound has applications in various industries, including as a preservative and in electronics.

Quantitative Data Summary

The fundamental quantitative data for ammonium benzoate is summarized in the table below for ease of reference and comparison.

| Property | Value | Unit |
|------------------------------|---|-------------------|
| Molecular Formula | C ₇ H ₉ NO ₂ | |
| Molecular Weight | 139.15 | g/mol |
| Density | 1.26 | g/cm ³ |
| Melting Point | 198 | °C |
| Solubility in Water (20 °C) | 21.3 | g/100 mL |
| Solubility in Water (100 °C) | 83 | g/100 mL |

Experimental Protocols

Synthesis of Ammonium Benzoate

A common method for the laboratory synthesis of ammonium benzoate involves the acid-base reaction between benzoic acid and ammonia.

Objective: To synthesize ammonium benzoate from benzoic acid and aqueous ammonia.

Materials:

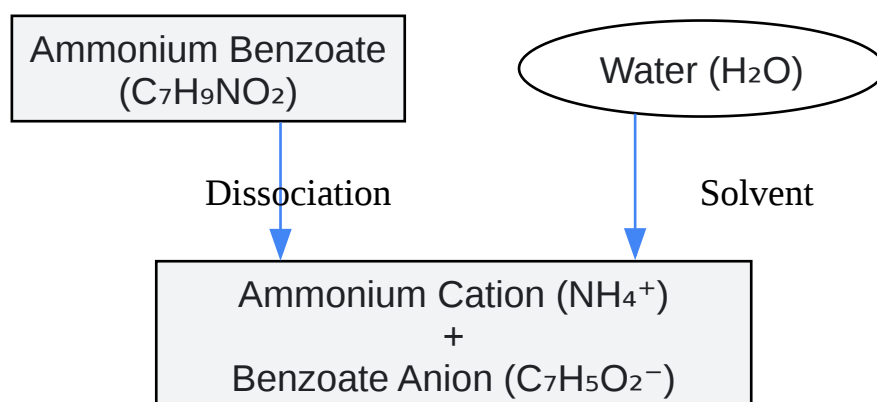
- Benzoic acid (C₇H₆O₂)
- Aqueous ammonia (NH₄OH), concentrated
- Distilled water
- Beakers
- Stirring rod
- Hot plate
- Crystallizing dish
- pH indicator paper

Methodology:

- **Dissolution of Benzoic Acid:** In a fume hood, dissolve a known quantity of benzoic acid in a minimal amount of warm distilled water in a beaker. Gentle heating on a hot plate may be required to facilitate dissolution.
- **Neutralization with Ammonia:** While stirring continuously, slowly add concentrated aqueous ammonia to the benzoic acid solution. Monitor the pH of the solution using pH indicator paper. Continue adding ammonia dropwise until the solution is neutral to slightly alkaline (pH 7-8).
- **Crystallization:** Allow the resulting solution to cool to room temperature. Place the beaker in an ice bath to promote the crystallization of ammonium benzoate.
- **Isolation and Drying:** Collect the white crystals of ammonium benzoate by vacuum filtration. Wash the crystals with a small amount of cold distilled water to remove any unreacted starting materials. Dry the crystals in a desiccator or a low-temperature oven.

Logical Relationship: Dissociation in Water

Ammonium benzoate is a salt that dissociates in water to form ammonium cations (NH_4^+) and benzoate anions ($\text{C}_7\text{H}_5\text{O}_2^-$). This equilibrium is fundamental to its properties and applications.



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Caption: Dissociation of ammonium benzoate in an aqueous solution.

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References

- 1. Ammonium benzoate - Wikipedia [en.wikipedia.org]
- 2. Ammonium Benzoate | Products | Jayraj Enterprise [jayrajenterprise.com]
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